

Hydroxy-PEG4-methyl acetate structure and chemical properties

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Compound of Interest

Compound Name: Hydroxy-PEG4-methyl acetate

Cat. No.: B3154197

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An In-depth Technical Guide to Hydroxy-PEG4methyl acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, chemical properties, and applications of **Hydroxy-PEG4-methyl acetate**, a heterobifunctional polyethylene glycol (PEG) derivative crucial in modern drug development and biomedical research.

Chemical Structure and Identification

Hydroxy-PEG4-methyl acetate, systematically named 2-(2-(2-(2-

hydroxyethoxy)ethoxy)ethyl acetate, is a valuable linker molecule. Its structure comprises a terminal hydroxyl group for further functionalization, a tetra-ethylene glycol (PEG4) spacer that imparts hydrophilicity, and a methyl acetate group at the other terminus.

Structure:

Key Identifiers:

CAS Number: 77303-64-1

Molecular Formula: C11H22O7



Molecular Weight: 266.29 g/mol

• SMILES: OCCOCCOCCOCC(OC)=O

Physicochemical and Calculated Properties

A summary of the key physicochemical and calculated properties of **Hydroxy-PEG4-methyl acetate** is presented in the table below. It is important to note that experimental data for some physical properties of this specific molecule are not readily available in the literature. In such cases, data for closely related compounds are provided for reference and are clearly indicated.

Property	Value	Sour
Molecular Weight	266.29 g/mol	
Appearance	Colorless to light yellow liquid	_
Purity	≥97%	_
Density	1.107 g/cm³ (for Hydroxy- PEG4-C2-methyl ester)	_
Boiling Point	285.4 °C at 760 mmHg (for mPEG4-alcohol)	-
Melting Point	-39 °C (for mPEG4-alcohol)	_
Topological Polar Surface Area (TPSA)	83.45 Ų	_
LogP (calculated)	-0.7819	_
Hydrogen Bond Acceptors	7	_
Hydrogen Bond Donors	1	_
Rotatable Bonds	13	

Experimental Data and Protocols Spectroscopic Data



¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides confirmation of the chemical structure of **Hydroxy-PEG4-methyl acetate**. A representative spectrum for the compound with CAS number 77303-64-1 is available. The spectrum is characterized by distinct peaks corresponding to the protons in the ethylene glycol repeat units, the terminal hydroxyl group, and the methyl acetate group.

Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of

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